

An In-depth Technical Guide to Sodium Platinum Bronze ($\text{Na}_x\text{Pt}_3\text{O}_4$)

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Compound of Interest

Compound Name: *platinum;sodium*

Cat. No.: *B15422182*

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Introduction

Sodium platinum bronze, with the chemical formula $\text{Na}_x\text{Pt}_3\text{O}_4$ (where $0 < x < 1$), is a ternary platinum oxide that has garnered significant interest due to its unique combination of properties.^[1] This compound exhibits a fascinating interplay of electronic conductivity, ionic conductivity, and catalytic activity, making it a subject of ongoing research for various potential applications. This technical guide provides a comprehensive overview of the known properties of $\text{Na}_x\text{Pt}_3\text{O}_4$, including its synthesis, crystal structure, and physical characteristics, based on the current scientific literature.

Synthesis of Sodium Platinum Bronze

Two primary methods have been reported for the synthesis of $\text{Na}_x\text{Pt}_3\text{O}_4$: a high-pressure hydrothermal method and a more recent, cost-effective ambient pressure technique.

High-Pressure Hydrothermal Synthesis

The traditional method for producing $\text{Na}_x\text{Pt}_3\text{O}_4$ involves reacting platinum(IV) oxide (PtO_2), sodium hydroxide (NaOH), and an oxidizing agent like potassium chlorate (KClO_3) in water under extreme conditions.

Experimental Protocol:

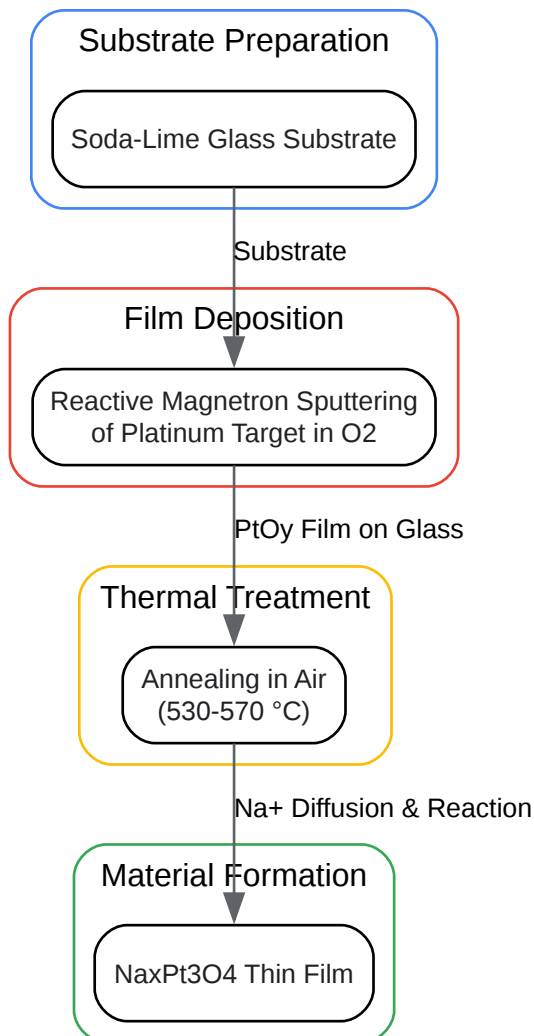
A mixture of PtO_2 , NaOH , and KClO_3 is placed in a platinum crucible with water. The crucible is then subjected to high temperatures, close to 1000 K, and immense oxygen pressure, around 3000 atmospheres, for approximately 24 hours. This process yields small quantities, typically a few milligrams, of crystalline $\text{Na}_x\text{Pt}_3\text{O}_4$. Due to the severe reaction conditions and low yield, this method is not readily scalable.

Ambient Pressure Thin Film Synthesis

A more recent and scalable method involves the deposition of platinum oxide films onto a sodium-ion-conducting substrate, such as soda-lime glass, followed by thermal annealing.

Experimental Protocol:

- **Deposition:** A thin film of platinum oxide (PtO_y) is deposited onto a soda-lime glass substrate using a technique like reactive magnetron sputtering of a platinum target in an oxygen-containing atmosphere.
- **Annealing:** The PtO_y -coated substrate is then annealed in air at atmospheric pressure.
- **Formation of $\text{Na}_x\text{Pt}_3\text{O}_4$:** At temperatures between 530°C and 570°C, sodium ions from the soda-lime glass substrate migrate into the platinum oxide film. This diffusion of sodium facilitates the reduction of platinum to the appropriate oxidation state, leading to the formation of crystalline $\text{Na}_x\text{Pt}_3\text{O}_4$. Purity higher than 95% has been reported with this method.^[1]

Ambient Pressure Synthesis of $\text{Na}_x\text{Pt}_3\text{O}_4$ [Click to download full resolution via product page](#)Ambient Pressure Synthesis Workflow for $\text{Na}_x\text{Pt}_3\text{O}_4$.

Structural and Physical Properties

Crystal Structure

Sodium platinum bronze possesses a cubic crystal structure.^[2] Key crystallographic data is summarized in the table below.

Property	Value
Crystal System	Cubic
Space Group	Pm3n (Oh3)
Lattice Parameter (a0)	5.69 Å
Formula Units per Cell (Z)	2

The atomic coordinates within the unit cell are reported as follows:

- Platinum (Pt): 6 atoms at $\pm(1/4, 0, 1/2)$ and its cyclic permutations.
- Oxygen (O): 8 atoms at $\pm(1/4, 1/4, 1/4)$ and $\pm(1/4, 3/4, 3/4)$ and its cyclic permutations.
- Sodium (Na): 2 atoms at (0, 0, 0) and (1/2, 1/2, 1/2).

This structure results in the following coordination environments:

- Platinum: Coordinated to 4 oxygen atoms and 2 platinum atoms.
- Oxygen: Coordinated to 3 oxygen atoms and 2 sodium atoms.
- Sodium: Coordinated to 8 oxygen atoms.

Quantitative Physical Properties

Detailed quantitative data for many of the physical properties of $\text{Na}_x\text{Pt}_3\text{O}_4$ are not extensively reported in the available literature. The following tables summarize the current state of knowledge.

Table 1: Electronic and Thermal Properties

Property	Value	Temperature (K)	Notes
Electrical Resistivity (ρ)	Data not available in searched literature	-	Generally described as having electronic conductivity.
Seebeck Coefficient (S)	Data not available in searched literature	-	-
Thermal Conductivity (κ)	Data not available in searched literature	-	-
Specific Heat Capacity (cp)	Data not available in searched literature	-	-

Table 2: Magnetic Properties

Property	Value	Temperature (K)	Notes
Magnetic Susceptibility (χ)	Data not available in searched literature	-	Confirmed to exhibit paramagnetic behavior.

Key Characteristics and Potential Applications

Sodium platinum bronze is a material with a unique set of characteristics that make it a candidate for several technological applications.

- Mixed Conductivity:** The material is reported to be both an electronic and an ionic conductor. [2] This dual conductivity is a valuable property for applications in areas such as solid-state batteries and sensors.
- Catalytic Activity:** $\text{Na}_x\text{Pt}_3\text{O}_4$ is described as having bifunctional catalytic behavior. Platinum-based materials are well-known catalysts, and the bronze structure may offer unique catalytic pathways.
- Mixed Valency:** The presence of platinum in a mixed-valence state is a key feature of this compound, which is fundamental to its electronic properties.

The combination of these properties suggests potential applications in:

- **Catalysis:** As a stable and potentially more cost-effective alternative to pure platinum catalysts for various chemical reactions.
- **Electrochemistry:** As an electrode material in batteries or fuel cells, leveraging its mixed electronic and ionic conductivity.
- **Sensors:** The electronic properties of $\text{Na}_x\text{Pt}_3\text{O}_4$ may be sensitive to the surrounding chemical environment, making it a candidate for sensor applications.

Characterization Techniques: Experimental Protocols

The characterization of $\text{Na}_x\text{Pt}_3\text{O}_4$ involves a suite of advanced analytical techniques to determine its structure, composition, and physical properties.

X-ray Diffraction (XRD) and Rietveld Refinement

- **Objective:** To determine the crystal structure, lattice parameters, and phase purity of the synthesized material.
- **Methodology:**
 - A powdered sample of $\text{Na}_x\text{Pt}_3\text{O}_4$ is placed in a sample holder.
 - The sample is irradiated with monochromatic X-rays over a range of angles (2θ).
 - The diffracted X-rays are detected, and their intensity is recorded as a function of the diffraction angle.
 - The resulting diffraction pattern is analyzed using Rietveld refinement. This involves creating a theoretical diffraction pattern based on a known crystal structure model and refining the structural and instrumental parameters until the calculated pattern matches the experimental data.

X-ray Absorption Near Edge Structure (XANES)

- Objective: To probe the local electronic structure and oxidation state of the platinum atoms in $\text{Na}_x\text{Pt}_3\text{O}_4$.
- Methodology:
 - The sample is exposed to a beam of X-rays with energies tuned around the absorption edge of a core electron of platinum.
 - The X-ray absorption coefficient is measured as a function of the incident X-ray energy.
 - The features in the XANES spectrum, such as the edge position and pre-edge peaks, provide information about the unoccupied electronic states and the formal oxidation state of the absorbing atom.

High-Resolution Transmission Electron Microscopy (HRTEM)

- Objective: To visualize the crystal structure and morphology of $\text{Na}_x\text{Pt}_3\text{O}_4$ at the nanoscale.
- Methodology:
 - A small amount of the $\text{Na}_x\text{Pt}_3\text{O}_4$ sample is dispersed in a solvent and deposited onto a TEM grid.
 - A high-energy electron beam is transmitted through the thin sample.
 - The transmitted electrons are focused by a series of electromagnetic lenses to form an image.
 - HRTEM allows for the direct imaging of atomic lattices, providing information on crystallinity, defects, and nanoparticle size and shape.

Conclusion

Sodium platinum bronze, $\text{Na}_x\text{Pt}_3\text{O}_4$, remains a material of significant scientific interest due to its unique structural and physical properties. While its synthesis and crystal structure are reasonably well-understood, a comprehensive quantitative characterization of its electronic, thermal, and magnetic properties is still lacking in the publicly available literature. Further

research to quantify these properties is crucial for unlocking the full potential of this intriguing material in catalysis, electrochemistry, and other advanced applications. The development of scalable, low-cost synthesis methods paves the way for more in-depth investigations and the eventual technological implementation of sodium platinum bronze.

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